

2,6,16-Kauranetriol CAS number and chemical identifiers

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Compound of Interest

Compound Name: 2,6,16-Kauranetriol

Cat. No.: B1150902

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An In-Depth Technical Guide to 2,6,16-Kauranetriol

Authored for researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of the chemical identifiers, and relevant biological context of **2,6,16-Kauranetriol**, a naturally occurring diterpenoid.

Chemical Identity

2,6,16-Kauranetriol is a diterpenoid belonging to the ent-kaurane class. Its chemical structure and associated identifiers are fundamental for its study and application in research.

Identifier	Value	Source
CAS Number	41530-90-9	[1] [2] [3]
Molecular Formula	C ₂₀ H ₃₄ O ₃	[3]
Molecular Weight	322.48 g/mol	
IUPAC Name	(2R,4aR,5R,6aR,8R,9R,11aR,11bS)-4,4,8,11b-Tetramethyltetradecahydro-6a,9-methanocyclohepta[a]naphthalene-2,5,8-triol	
Synonyms	Kaurane-2,6,16-triol	

Biological Context and Potential Therapeutic Relevance

2,6,16-Kauranetriol is classified as an ent-kaurane diterpenoid. This class of natural products is known for a wide array of biological activities, positioning them as compounds of interest for further investigation.

Natural Occurrence

2,6,16-Kauranetriol has been isolated from *Pteris cretica*, commonly known as the Cretan brake fern. This plant has a history of use in traditional medicine, suggesting the presence of bioactive constituents.

General Biological Activities of ent-Kaurane Diterpenoids

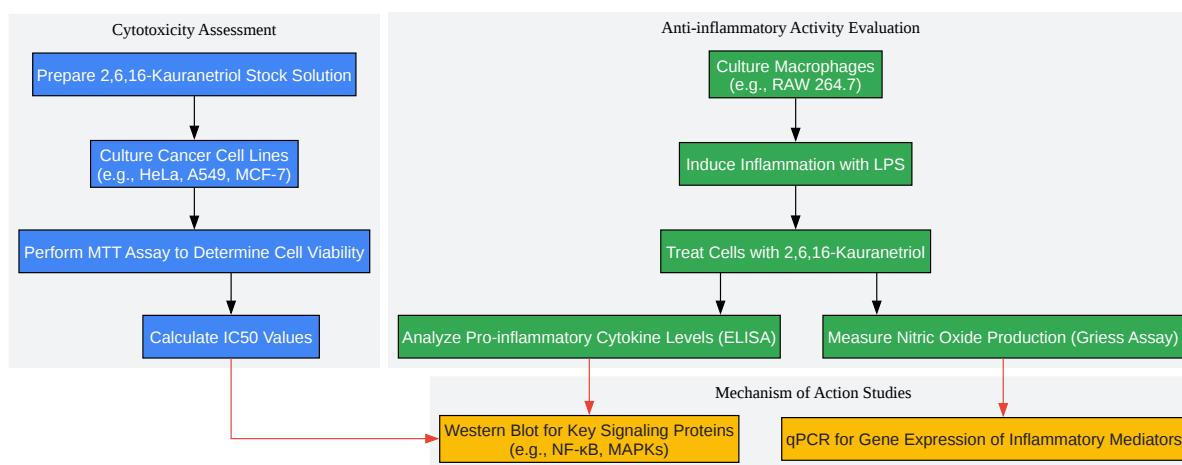
While specific experimental data for **2,6,16-Kauranetriol** is limited in publicly accessible literature, the broader class of ent-kaurane diterpenoids has been reported to exhibit several significant pharmacological effects:

- **Anti-inflammatory Activity:** Many ent-kaurane diterpenoids have demonstrated the ability to modulate inflammatory pathways.
- **Antimicrobial Effects:** Activity against various bacteria and fungi has been observed.
- **Cytotoxic and Anti-tumor Potential:** Certain compounds within this class have shown promise in inhibiting the growth of cancer cell lines.

The shared core structure among ent-kaurane diterpenoids suggests that **2,6,16-Kauranetriol** may possess similar biological properties, warranting further experimental validation.

Postulated Experimental Workflow for Bioactivity Screening

Based on the known activities of related compounds, a logical experimental workflow to characterize the biological effects of **2,6,16-Kauranetriol** can be proposed. This workflow would systematically evaluate its cytotoxic and anti-inflammatory potential.

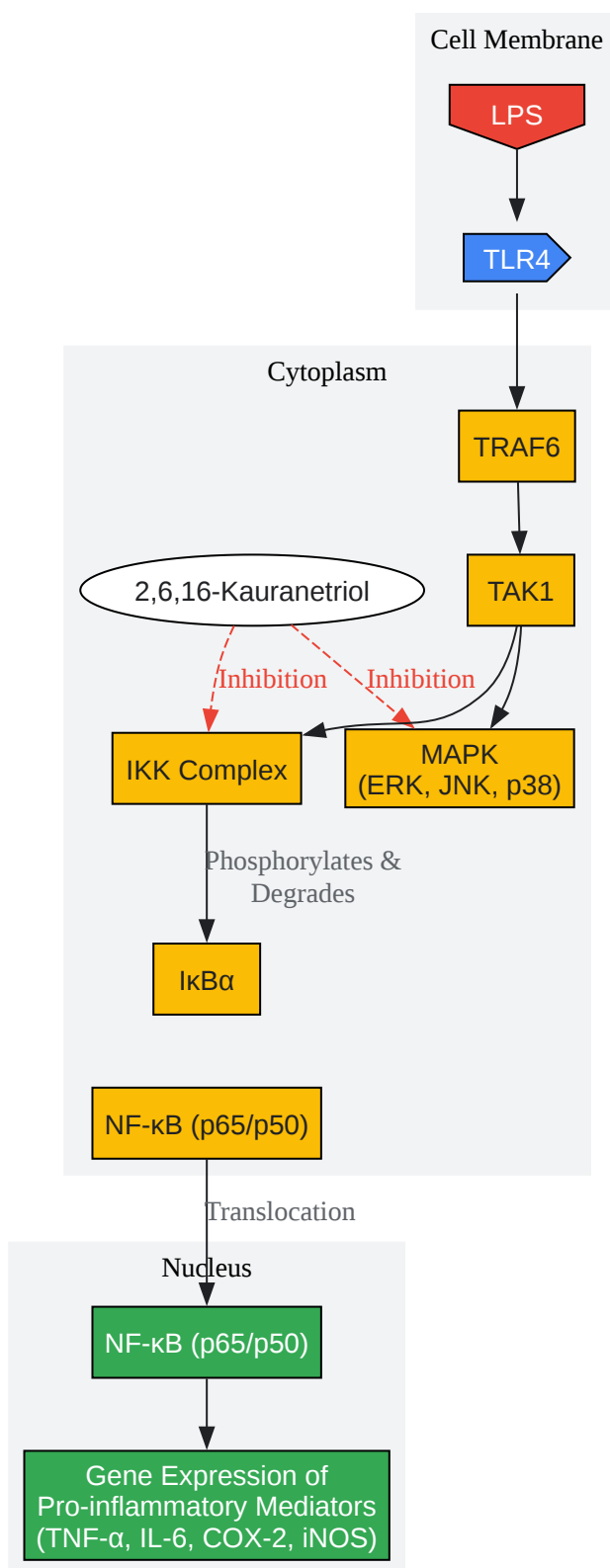


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Caption: Proposed workflow for evaluating the bioactivity of **2,6,16-Kauranetriol**.

Potential Signaling Pathway Involvement

Based on the known mechanisms of other anti-inflammatory natural products, it is plausible that **2,6,16-Kauranetriol** could exert its effects by modulating key inflammatory signaling pathways such as the NF-κB and MAPK pathways.



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Caption: Postulated inhibitory effect on the NF-κB and MAPK signaling pathways.

Future Directions

The information available on **2,6,16-Kauranetriol** is currently limited. Future research should focus on:

- Comprehensive Biological Screening: Evaluating its activity across a wide range of assays to identify its primary pharmacological effects.
- Mechanistic Studies: Elucidating the specific molecular targets and signaling pathways modulated by this compound.
- In Vivo Efficacy: Assessing its therapeutic potential in animal models of relevant diseases.
- Toxicological Profiling: Determining its safety profile to warrant further development.

This technical guide serves as a foundational document to stimulate and guide further research into the therapeutic potential of **2,6,16-Kauranetriol**.

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